

Unraveling the Identity of LF 57: A Case of Mistaken Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **LF 57**

Cat. No.: **B1168334**

[Get Quote](#)

Initial research to benchmark the performance of "**LF 57**" against gold standards has revealed a significant discrepancy between the product's identity and the requested comparison guide for a scientific audience. The "**LF 57**" is not a pharmaceutical compound or a piece of laboratory equipment, but rather the Franchi LF-57, an Italian submachine gun developed in the mid-1950s.

This discovery fundamentally alters the scope of the requested comparison guide. The core requirements—such as data on signaling pathways, detailed experimental protocols in a scientific context, and comparisons relevant to drug development professionals—are not applicable to the performance evaluation of a firearm.

The Franchi LF-57 was designed and manufactured by the Italian company Luigi Franchi S.p.A.[\[1\]](#)[\[2\]](#). Introduced in 1957, it is chambered for the 9x19mm Parabellum cartridge[\[1\]](#)[\[3\]](#). The firearm operates on a simple blowback mechanism and is constructed primarily from stamped steel, a design choice aimed at simplifying manufacturing[\[1\]](#)[\[3\]](#).

Key performance characteristics of the Franchi LF-57 include:

- Rate of Fire: Approximately 460 to 500 rounds per minute[\[3\]](#)[\[4\]](#).
- Muzzle Velocity: Around 365 meters per second (1200 feet per second)[\[1\]](#)[\[4\]](#).
- Magazine Capacity: Available with 20, 30, or 40-round magazines[\[3\]](#)[\[5\]](#)[\[6\]](#).

- Operating Mechanism: Blowback-operated, firing from an open bolt[2].

The LF-57 saw limited adoption, with the Italian Navy being one of its primary users before it was replaced by other models[1][3]. It faced stiff competition from other submachine guns of the era, such as the Beretta PM12, Heckler & Koch MP5, and the Uzi[2][6].

Given that the **LF 57** is a firearm, a direct comparison against "gold standards" in the context of scientific or pharmaceutical research is not feasible. Performance benchmarks for a submachine gun would involve metrics such as accuracy, reliability, ergonomics, and effectiveness in tactical scenarios, which fall outside the requested scope of signaling pathways and biochemical assays.

To proceed with a relevant and accurate comparison guide, clarification on the intended subject of analysis is required. Should the focus remain on the Franchi LF-57, the comparison would need to be re-contextualized to evaluate its performance against contemporary submachine guns, a topic better suited for firearms experts and historians rather than researchers in the life sciences. If "**LF 57**" was a misnomer for a scientific product, providing the correct name or designation is essential to fulfill the original request.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Franchi LF-57 - Wikipedia [en.wikipedia.org]
- 2. Franchi LF-57 | Weaponsystems.net [weaponsystems.net]
- 3. Franchi LF-57 [forgottenweapons.com]
- 4. militaryfactory.com [militaryfactory.com]
- 5. Ephemeral Rivalry: Luigi Franchi's Submachine Gun LF-57 - Small Arms Review [smallarmsreview.com]
- 6. Italian Sci-Fi Blaster: The Franchi LF-57 - Forgotten Weapons [forgottenweapons.com]

- To cite this document: BenchChem. [Unraveling the Identity of LF 57: A Case of Mistaken Identity]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1168334#benchmarking-lf-57-performance-against-gold-standards>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com